

Prudent Disposal Practices for the Investigational Compound TRC253

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRC253

Cat. No.: B1574705

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Absence of specific public guidelines necessitates a conservative approach to the disposal of the investigational androgen receptor antagonist, **TRC253**. Researchers and laboratory personnel must adhere to institutional and regulatory standards for hazardous waste management. Consultation with your institution's Environmental Health and Safety (EHS) department is mandatory before proceeding with any disposal activities.

As a novel small molecule inhibitor, detailed public information regarding the proper disposal procedures for **TRC253** is not currently available. **TRC253**, also known as JNJ-63576253, is an orally bioavailable androgen receptor (AR) antagonist with potential antineoplastic activity.^{[1][2]} It is being investigated for its efficacy in patients with metastatic castration-resistant prostate cancer.^{[3][4]} Given its potent biological activity and the lack of specific environmental impact data, **TRC253** and any materials contaminated with it should be handled and disposed of as hazardous chemical waste.

General Disposal Principles for Research-Grade Pharmaceutical Compounds

In the absence of a specific Safety Data Sheet (SDS) for **TRC253**, the following general principles for the disposal of potent, research-grade pharmaceutical compounds should be applied. These procedures are based on standard laboratory safety practices and hazardous waste regulations.

1. Waste Segregation and Collection:

- **Solid Waste:** All solid waste contaminated with **TRC253**, including personal protective equipment (PPE), weighing papers, contaminated vials, and absorbent materials from spill cleanups, should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
 - **Liquid Waste:** All liquid waste containing **TRC253**, such as unused experimental solutions, must be collected in a separate, compatible, and clearly labeled hazardous waste container. Aqueous and organic solvent waste streams should be segregated.
 - **Sharps Waste:** Needles, syringes, or any other sharp objects contaminated with **TRC253** must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.
2. **Labeling:** All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name ("**TRC253**" and/or its chemical name: 5-[8-oxo-5-(6-piperidin-4-yl)oxypyridin-3-yl]-6-sulfanylidene-5,7-diazaspiro[3.4]octan-7-yl]-3-(trifluoromethyl)pyridine-2-carbonitrile), and the approximate concentration and quantity of the waste. The date of accumulation should also be clearly marked.
3. **Storage:** Hazardous waste containers should be kept closed except when adding waste. They must be stored in a designated, secure area, away from incompatible materials, and within secondary containment to prevent spills.
4. **Disposal Request:** Once a waste container is full or is no longer being added to, a request for pickup should be submitted to your institution's EHS department. Do not dispose of **TRC253** down the drain or in the regular trash.

Standard Information in a Safety Data Sheet (SDS) - Section 13: Disposal Considerations

While a specific SDS for **TRC253** was not found, a standard SDS would typically provide the following critical information regarding disposal. Researchers should always strive to obtain an SDS for any chemical they are working with.

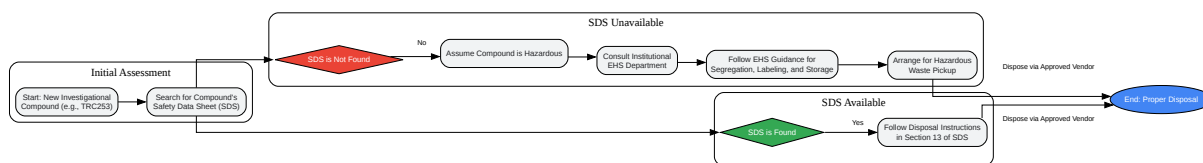
Information Category	Description
Waste Treatment Methods	Specifies appropriate methods for the disposal of the chemical and its contaminated packaging. This may include incineration, chemical treatment, or landfilling at a licensed facility.
Product Disposal	Provides guidance on how to handle the unused product for disposal. This often involves treating it as hazardous waste.
Contaminated Packaging	Outlines the procedures for decontaminating and disposing of the chemical's packaging. It may recommend triple rinsing and puncturing the container before disposal as non-hazardous waste, or disposing of the container as hazardous waste.
Sewage Disposal	Explicitly states whether the chemical can be disposed of in the sewage system. For potent compounds like TRC253, this is strongly discouraged.
Relevant Regulations	Cites local, state, and federal regulations that govern the disposal of the hazardous waste.

Experimental Protocols

Specific experimental protocols for the neutralization or disposal of **TRC253** are not publicly available. The development of such protocols would require a detailed understanding of its chemical reactivity, which is not present in the available literature. Therefore, no established experimental disposal protocols can be provided.

Disposal Workflow for Investigational Compounds

The following diagram outlines a general workflow for determining the proper disposal route for an investigational compound like **TRC253** where specific information is not readily available.



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Caption: Decision workflow for the disposal of investigational compounds.

In conclusion, while specific disposal procedures for **TRC253** are not publicly documented, a conservative approach treating it as hazardous waste is essential for maintaining laboratory safety and environmental protection. Always prioritize consultation with your institution's EHS department for guidance tailored to your specific circumstances and in compliance with all applicable regulations.

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References

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- To cite this document: BenchChem. [Prudent Disposal Practices for the Investigational Compound TRC253]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1574705#trc253-proper-disposal-procedures\]](https://www.benchchem.com/product/b1574705#trc253-proper-disposal-procedures)

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